

# Spectral Overlap of Cy5.5 with Common Fluorophores: A Comparative Guide

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## Compound of Interest

Compound Name: Cy5.5

Cat. No.: B560562

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For researchers, scientists, and drug development professionals, understanding the spectral properties of fluorophores is paramount for designing robust and reliable fluorescence-based assays. This guide provides a comprehensive comparison of the spectral characteristics of Cyanine 5.5 (**Cy5.5**) with other widely used fluorophores, offering insights into potential spectral overlap and guidance for multiplexing experiments.

Spectral overlap occurs when the emission spectrum of one fluorophore coincides with the excitation or emission spectrum of another. This can lead to signal bleed-through, also known as crosstalk, where the fluorescence from one dye is detected in the channel designated for another, complicating data analysis and potentially leading to inaccurate conclusions. Careful selection of fluorophores with minimal spectral overlap is therefore crucial for multicolor imaging and quantitative fluorescence resonance energy transfer (FRET) studies.

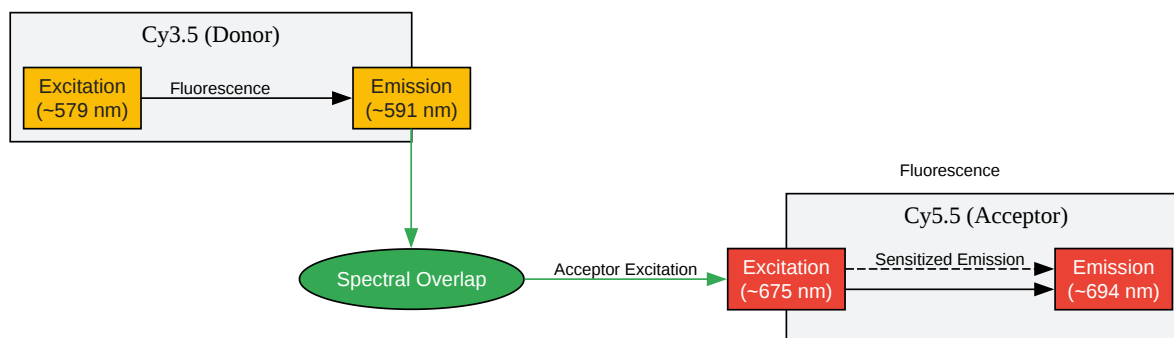
## Quantitative Comparison of Fluorophore Spectral Properties

To facilitate the selection of appropriate fluorophores for multiplexing with **Cy5.5**, the following table summarizes the key spectral properties of **Cy5.5** and other common fluorescent dyes. These properties include the maximum excitation and emission wavelengths ( $\lambda_{ex}$  and  $\lambda_{em}$ ), the molar extinction coefficient ( $\epsilon$ ), and the quantum yield ( $\Phi$ ). The molar extinction coefficient is a measure of how strongly a molecule absorbs light at a particular wavelength, while the quantum yield represents the efficiency of the fluorescence emission process.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Molar Extinction Coefficient ( $\epsilon$ ) ( $M^{-1}cm^{-1}$ )	Quantum Yield ( $\Phi$ )
Cy5.5	~675 - 678	~694 - 703	~250,000	~0.20 - 0.28
FITC	~495	~517	~75,000	~0.92
TRITC	~557	~576	~50,000	~0.27
Texas Red	~589	~615	~85,000	~0.60
Cy3	~550	~570	~150,000	~0.15
Cy5	~649	~670	~250,000	~0.27
Alexa Fluor 488	~495	~519	~71,000	~0.92
Alexa Fluor 555	~555	~565	~150,000	~0.10
Alexa Fluor 647	~650	~665	~239,000	~0.33

## Visualizing Spectral Overlap: The Case of Cy3.5 and Cy5.5 FRET Pair

Fluorescence Resonance Energy Transfer (FRET) is a powerful technique for studying molecular interactions, and it relies on the spectral overlap between a donor and an acceptor fluorophore. A well-characterized FRET pair for **Cy5.5** (acceptor) is Cy3.5 (donor). The following diagram, generated using the DOT language, illustrates the principle of spectral overlap that enables FRET between these two dyes.



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